

# Navigating the Safe Disposal of EIDD-036: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **EIDD-036**

Cat. No.: **B15600550**

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For researchers, scientists, and drug development professionals engaged in studies involving **EIDD-036**, a water-soluble progesterone analogue, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) detailing the disposal of **EIDD-036** is not publicly available, this guide provides a comprehensive, step-by-step procedure for its safe handling and disposal, drawing upon established best practices for similar chemical compounds and information from the SDS for progesterone.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before implementing any disposal protocol to ensure full compliance with local, state, and federal regulations.

## Chemical and Physical Properties of EIDD-036

A clear understanding of a compound's properties is foundational to its safe handling and disposal. The following table summarizes the key chemical and physical data for **EIDD-036**.<sup>[1]</sup>

Property	Value
IUPAC Name	(8S,9S,10R,13S,14S,17S)-17-[(Z)-N-hydroxy-C-methylcarbonimidoyl]-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one
Molecular Formula	C <sub>21</sub> H <sub>31</sub> NO <sub>2</sub>
Molar Mass	329.484 g/mol
Synonyms	EPRX-036, Progesterone 20-oxime, P4-20-O, 20-(hydroxyimino)pregn-4-en-3-one
Solubility	Water-soluble

## Step-by-Step Disposal Protocol for EIDD-036

The following protocol outlines a general procedure for the safe disposal of **EIDD-036**. This workflow is designed to minimize risk and ensure that waste is handled in a compliant manner.

1. Personal Protective Equipment (PPE): Before handling **EIDD-036** waste, ensure you are wearing appropriate PPE. This includes:

- Safety goggles or a face shield
- Chemical-resistant gloves (nitrile or neoprene)
- A laboratory coat

2. Waste Segregation: Proper segregation of chemical waste is crucial.

- Solid Waste: Collect any solid **EIDD-036**, such as unused compound or contaminated consumables (e.g., weighing paper, gloves, paper towels), in a designated, clearly labeled hazardous waste container. The container should be made of a compatible material (e.g., polyethylene) and have a secure lid.
- Liquid Waste: Collect aqueous solutions of **EIDD-036** in a separate, labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by

your institution's EHS guidelines.

- Sharps Waste: Any sharps, such as needles or contaminated glassware, must be disposed of in a designated sharps container.

3. Labeling: All waste containers must be accurately and clearly labeled. The label should include:

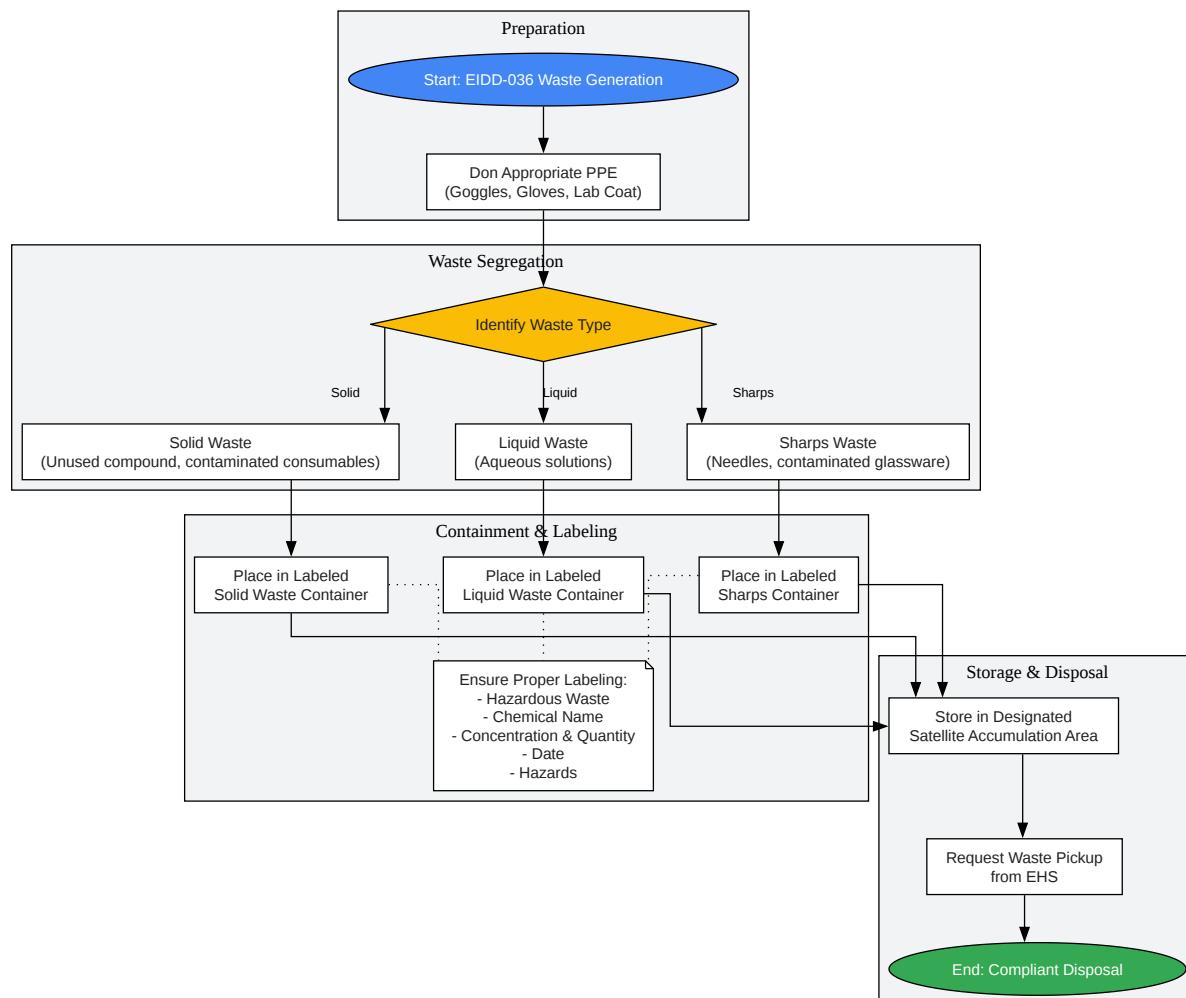
- The words "Hazardous Waste"
- The full chemical name: "**EIDD-036**" or "(8S,9S,10R,13S,14S,17S)-17-[(Z)-N-hydroxy-C-methylcarbonimidoyl]-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one"
- The concentration and quantity of the waste
- The date the waste was first added to the container
- The primary hazard(s) associated with the compound. Based on the SDS for the parent compound, progesterone, potential hazards may include being a suspected carcinogen and having potential reproductive toxicity.[2][3]

4. Storage: Store waste containers in a designated, secure area, such as a satellite accumulation area or a main hazardous waste storage facility.

- Ensure the storage area is well-ventilated.
- Store containers away from incompatible materials.
- Keep containers tightly closed when not in use.

5. Disposal Request: Once a waste container is full or is ready for disposal, follow your institution's procedures for requesting a waste pickup from the EHS department. Do not attempt to dispose of chemical waste down the drain or in the regular trash.

## **EIDD-036 Disposal Workflow**



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Caption: Logical workflow for the proper disposal of **EIDD-036**.

This procedural guide, in conjunction with your institution's specific EHS protocols, will help ensure the safe and compliant disposal of **EIDD-036** waste, fostering a secure research environment.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)